

Full Chemical Name: 2,4-Dichlorophenoxyacetic acid

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Compound of Interest

Compound Name: 2,4-DA-6-FP

CAS No.: 4261-17-0

Cat. No.: B1227677

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This technical guide provides a comprehensive overview of 2,4-Dichlorophenoxyacetic acid (2,4-D), a widely used herbicide. The information is tailored for researchers, scientists, and drug development professionals, offering detailed insights into its mechanism of action, quantitative data on its biological effects, and relevant experimental protocols.

Mechanism of Action

2,4-D is a synthetic auxin, a class of plant growth regulators that mimic the effects of the natural plant hormone indole-3-acetic acid (IAA).^{[1][2]} It is primarily used as a selective herbicide to control broadleaf weeds in various agricultural and environmental settings.^{[3][4]} Its selectivity arises from differences in auxin transport and metabolism between monocotyledonous (grasses) and dicotyledonous (broadleaf) plants.^[2]

Upon absorption, primarily through the leaves, 2,4-D is translocated to the meristematic tissues of the plant.^[5] In susceptible plants, it disrupts normal hormone balance, leading to uncontrolled and unsustainable growth.^{[3][5]} This abnormal growth manifests as stem curl-over, leaf withering, and ultimately, plant death.^[5] At the molecular level, 2,4-D binds to auxin receptors, such as the F-box protein TRANSPORT INHIBITOR RESPONSE 1 (TIR1), which is

part of the SKP1-Cullin-F-box (SCF) E3 ubiquitin ligase complex.[6] This binding event leads to the degradation of Aux/IAA transcriptional repressors, thereby activating the expression of auxin-responsive genes.

The downstream effects of 2,4-D action include the overproduction of ethylene and reactive oxygen species (ROS), which contribute to the observed phytotoxic symptoms and cellular damage.[4][7]

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the signaling pathway of 2,4-D in a susceptible plant and a general workflow for the analysis of 2,4-D in soil samples.

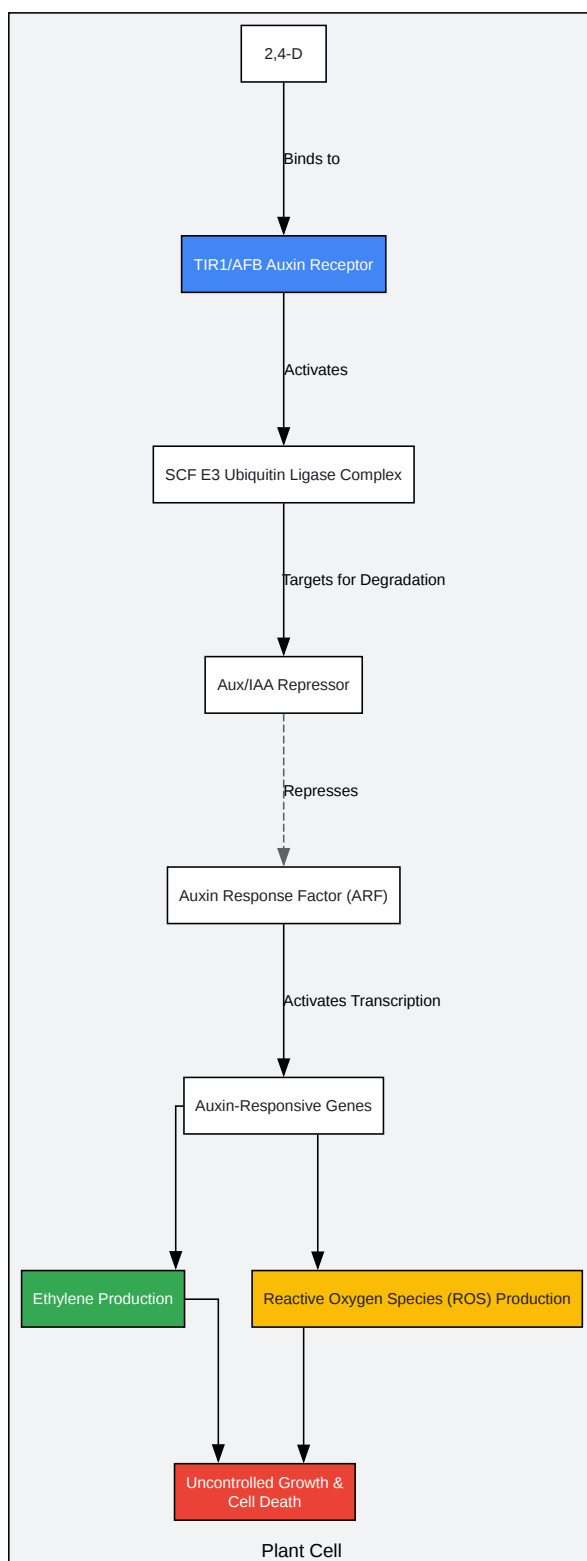


Figure 1: Simplified Signaling Pathway of 2,4-D in Susceptible Plants

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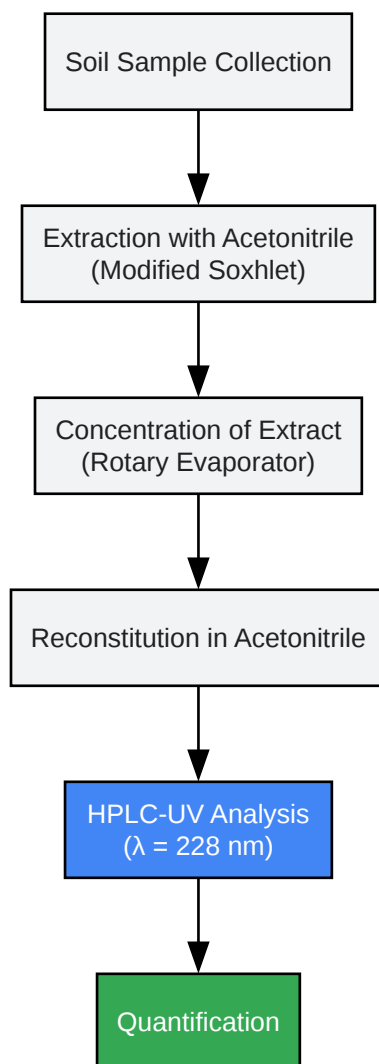


Figure 2: General Workflow for 2,4-D Analysis in Soil

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Figure 2: General Workflow for 2,4-D Analysis in Soil

Quantitative Data

The following tables summarize the acute toxicity of 2,4-D in various animal models.

Table 1: Acute Oral Toxicity of 2,4-D

Animal Model	LD50 (mg/kg)	Reference
Rat	639 - 1646	[8]
Mouse	138	[8]
Guinea Pig	320 - 1000	[9]

Table 2: Acute Dermal and Inhalation Toxicity of 2,4-D

Exposure Route	Animal Model	LC50/LD50	Reference
Dermal	Rabbit	1829 - >2000 mg/kg	[8]
Inhalation	Rat	0.78 - >5.4 mg/L	[8]

Experimental Protocols

This protocol is a summary of the methodology described for the rapid analysis of 2,4-D in soil. [10]

1. Sample Preparation and Extraction:

- Air-dry, homogenize, and sieve soil samples.
- For spiked samples, add a known concentration of 2,4-D standard solution to the soil and allow it to stand for 24 hours.
- Extract the soil sample with acetonitrile using a modified Soxhlet apparatus.

2. Extract Processing:

- Filter the extract through microfiber paper.
- Concentrate the total extract using a rotary evaporator.
- Dry the residue under a stream of ultra-high purity nitrogen.
- Reconstitute the dried extract in 1 mL of acetonitrile.

3. HPLC-UV Analysis:

- Instrumentation: High-Performance Liquid Chromatography system with a UV detector.
- Column: A suitable C18 column is typically used.
- Mobile Phase: A mixture of acetonitrile and an aqueous buffer (e.g., 0.02 M ammonium acetate with 0.1% formic acid) is commonly employed, often with a gradient elution.[\[11\]](#)
- Flow Rate: A typical flow rate is 1.0 mL/min.[\[11\]](#)
- Detection Wavelength: 228 nm or 230 nm.[\[10\]](#)[\[11\]](#)

4. Quantification:

- Prepare a calibration curve using standard solutions of 2,4-D in the appropriate solvent.
- Identify and quantify the 2,4-D peak in the sample chromatogram based on retention time and peak area relative to the calibration curve.
- The limit of detection (LOD) and limit of quantitation (LOQ) for this method have been reported to be as low as 0.005 ppm and 0.010 ppm, respectively, in spiked soil samples.[\[10\]](#)

This protocol is based on methods for the quantitative analysis of 2,4-D in human urine.[\[12\]](#)

1. Sample Preparation and Extraction:

- To a urine sample, add hydrochloric acid, sodium chloride, and an appropriate internal standard (e.g., 2,3-dichlorophenoxyacetic acid).
- Extract the mixture with dichloromethane.

2. Solid-Phase Extraction (SPE) Cleanup:

- Concentrate the organic extract.
- Load the concentrated extract onto a conditioned silica cartridge to enrich for 2,4-D.
- Elute the analyte from the cartridge.

3. HPLC Analysis:

- Instrumentation: HPLC system with a diode array detector (DAD).
- Calibration: Prepare calibration standards in urine and process them in the same manner as the samples.
- Quantification: Plot the ratio of the peak area of 2,4-D to the peak area of the internal standard against the concentration of the chlorophenoxyacetic acids to generate a calibration curve.

Applications in Research and Drug Development

Beyond its use as a herbicide, 2,4-D serves as a valuable tool in plant biology research. It is commonly used in plant tissue culture media, such as Murashige and Skoog (MS) medium, to induce callus formation and for the propagation of plantlets.^{[3][13][14]} Its well-characterized mode of action and the availability of sensitive analytical methods make it a useful model compound for studying auxin biology, herbicide resistance mechanisms, and the environmental fate of xenobiotics. In the context of drug development, understanding the molecular targets and metabolic pathways of compounds like 2,4-D can inform the design of novel bioactive molecules.

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